

Application Note and Protocol: Preparation of Quetiapine-d4 Fumarate Stock Solution

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Quetiapine is an atypical antipsychotic utilized in the treatment of schizophrenia and bipolar disorder.[1] Its mechanism of action is primarily through antagonist activity at dopamine and serotonin receptors. Deuterated analogues of pharmaceutical compounds, such as Quetiapine-d4 Fumarate, serve as critical internal standards for pharmacokinetic studies and quantitative analysis by mass spectrometry, enabling precise differentiation from the unlabeled drug.[2][3]

This document provides a detailed, step-by-step guide for the preparation of a stock solution of Quetiapine-d4 Fumarate. Adherence to this protocol will ensure the accurate and consistent preparation of the solution for research applications.

Compound Data and Properties

All quantitative data for Quetiapine-d4 Fumarate are summarized in the table below for easy reference.



Property	Value	References
IUPAC Name	2-[2-(4-benzo[b][2] [4]benzothiazepin-6- ylpiperazin-1- yl)ethoxy]-1,1,2,2- tetradeuterioethanol;(E)-but-2- enedioic acid	[5]
Molecular Formula	C25H25D4N3O6S	[2][6]
Molecular Weight	~503.60 g/mol	[2][5][6][7]
CAS Number	1287376-15-1, 1185247-12-4	[2][4][5]
Appearance	Crystalline solid	[2][8]
Solubility (Organic)	Soluble in DMSO (up to 100 mg/mL) and DMF. Good solubility in methanol and ethanol.	[4]
Solubility (Aqueous)	Sparingly soluble. Highest solubility at acidic pH. For aqueous buffers, first dissolve in DMSO then dilute.	[4][8]
Storage (Solid)	Store at -20°C or 2-8°C in a light-resistant, tight container.	[8][9][10]
Storage (Solution)	DMSO solutions may be stored at -20°C for up to 3 months. Aqueous solutions are not recommended for storage longer than one day.	[8][11]

Materials and Equipment

- Quetiapine-d4 Fumarate solid powder
- Dimethyl sulfoxide (DMSO), anhydrous



- Analytical balance (readable to 0.01 mg)
- Volumetric flasks (Class A)
- Pipettes (calibrated)
- Spatula
- · Weighing paper or boat
- Vortex mixer
- Sonicator (optional)
- Personal Protective Equipment (PPE): safety glasses, lab coat, chemical-resistant gloves

Safety Precautions

- Handle Quetiapine-d4 Fumarate in a well-ventilated area or a chemical fume hood to minimize inhalation of dust.[12]
- Wear appropriate PPE, including safety glasses, a lab coat, and gloves.[13]
- Consult the Safety Data Sheet (SDS) for Quetiapine-d4 Fumarate before handling.[6][12][13]
- Avoid contact with skin and eyes. In case of contact, rinse thoroughly with water.[13]
- Minimize dust generation during handling.[14]

Experimental Protocol: Preparing a 10 mM Stock Solution

This protocol details the preparation of a 10 mM stock solution of Quetiapine-d4 Fumarate in DMSO. The concentration can be adjusted as needed by modifying the mass of the solute.

Calculation of Mass



- Determine the required volume: Decide on the final volume of the stock solution (e.g., 10 mL).
- Use the formula: Mass (g) = Concentration (mol/L) x Volume (L) x Molecular Weight (g/mol).
- Calculate the mass for a 10 mL solution of 10 mM concentration:
 - Mass = (0.010 mol/L) x (0.010 L) x (503.60 g/mol)
 - Mass = 0.0005036 g
 - Mass = 5.04 mg

Step-by-Step Procedure

- Acclimatize the Compound: Before opening, allow the container of Quetiapine-d4 Fumarate to reach room temperature to prevent condensation.
- · Weigh the Compound:
 - Place a weighing boat on the analytical balance and tare it.
 - Carefully weigh out the calculated mass (e.g., 5.04 mg) of Quetiapine-d4 Fumarate.
- Dissolution:
 - Transfer the weighed powder into a clean, dry volumetric flask (e.g., 10 mL).
 - Add approximately 70-80% of the final volume of DMSO (e.g., 7-8 mL) to the flask.
 - Mix the solution using a vortex mixer until the solid is completely dissolved. Gentle warming or brief sonication can aid dissolution if necessary.
- Final Volume Adjustment:
 - Once the solute is fully dissolved, add DMSO to the flask until the bottom of the meniscus reaches the calibration mark.

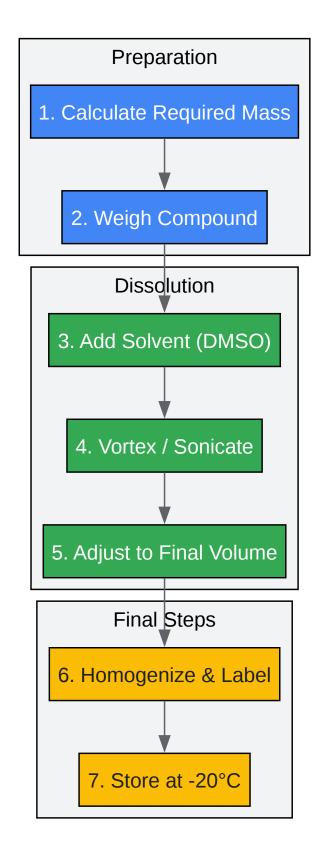


- Cap the flask and invert it several times to ensure the solution is homogeneous.
- Storage and Labeling:
 - Transfer the stock solution to a labeled, light-resistant, and tightly sealed storage vial.
 - The label should include the compound name, concentration, solvent, preparation date, and your initials.
 - Store the solution at -20°C for long-term stability.[11]

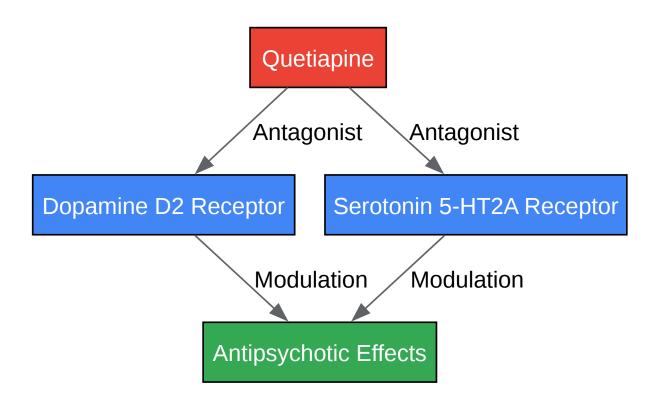
Workflow and Signaling Pathway Diagrams

The following diagrams illustrate the experimental workflow for preparing the stock solution.









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